

Physical properties of 1,2-Diacetylbenzene melting and boiling point

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Compound of Interest

Compound Name: 1,2-Diacetylbenzene

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An In-depth Technical Guide on the Physical Properties of **1,2-Diacetylbenzene**: Melting and Boiling Point

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, specifically the melting and boiling points, of **1,2-Diacetylbenzene**. It includes quantitative data, detailed experimental protocols for the determination of these properties, and a logical workflow for these experimental procedures.

Physical Properties of 1,2-Diacetylbenzene

1,2-Diacetylbenzene, an aromatic hydrocarbon, is a protein-reactive γ -diketone metabolite of the neurotoxic solvent 1,2-diethylbenzene[1][2][3]. Its physical state at room temperature is a solid, described as a yellow to light brown crystalline powder[2].

Quantitative Data

The melting and boiling points of **1,2-Diacetylbenzene** are critical physical constants for its identification, purification, and handling in a laboratory setting. A summary of these properties is presented in the table below.

Physical Property	Value	Conditions
Melting Point	38-41 °C ^[4]	Atmospheric Pressure
39-41 °C	Atmospheric Pressure	
Boiling Point	110 °C	0.1 mmHg (Reduced Pressure)

The narrow melting point range of **1,2-diacetylbenzene** suggests a high degree of purity and structural uniformity in its crystalline form. The boiling point being reported at a reduced pressure indicates that the compound can be purified by vacuum distillation.

Experimental Protocols for Determination of Physical Properties

Accurate determination of melting and boiling points is fundamental for the characterization of a chemical compound. The following sections detail the standard experimental methodologies.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline compound, this transition occurs over a narrow temperature range. The presence of impurities typically causes a depression and broadening of the melting point range.

Methodology: Capillary Method using a Melting Point Apparatus

This is a common and reliable method for determining the melting point of a solid organic compound.

- Sample Preparation:
 - A small amount of dry **1,2-Diacetylbenzene** is placed on a clean, dry watch glass or mortar and crushed into a fine powder using a spatula or pestle.
 - A capillary tube, sealed at one end, is used for sample loading. The open end of the capillary tube is pressed into the powdered sample.

- The tube is inverted and gently tapped on a hard surface to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm in height is obtained.
- Measurement:
 - The packed capillary tube is placed into the heating block of a melting point apparatus.
 - The apparatus is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range. For an accurate measurement, the heating rate should be slow, around 1-2 °C per minute, as the temperature approaches the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range (T1).
 - The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range (T2).
 - The melting point is reported as the range T1-T2.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This physical property is sensitive to changes in atmospheric pressure.

Methodology: Capillary Method (Siwoloboff Method)

This micro-method is suitable for determining the boiling point of small quantities of liquid.

- Sample Preparation:
 - A small amount (a few drops) of liquid **1,2-Diacetylbenzene** (if melted) is placed in a small test tube (fusion tube).
 - A capillary tube, sealed at one end, is placed inside the fusion tube with its open end submerged in the liquid.

- Measurement:
 - The fusion tube assembly is attached to a thermometer and heated in a suitable heating bath (e.g., a Thiele tube with mineral oil or an aluminum block).
 - The apparatus is heated slowly and uniformly.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a rapid and continuous stream of bubbles is observed.
 - The heating is then stopped, and the apparatus is allowed to cool slowly.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. At this point, the vapor pressure of the substance inside the capillary is equal to the external atmospheric pressure.

Methodology: Distillation

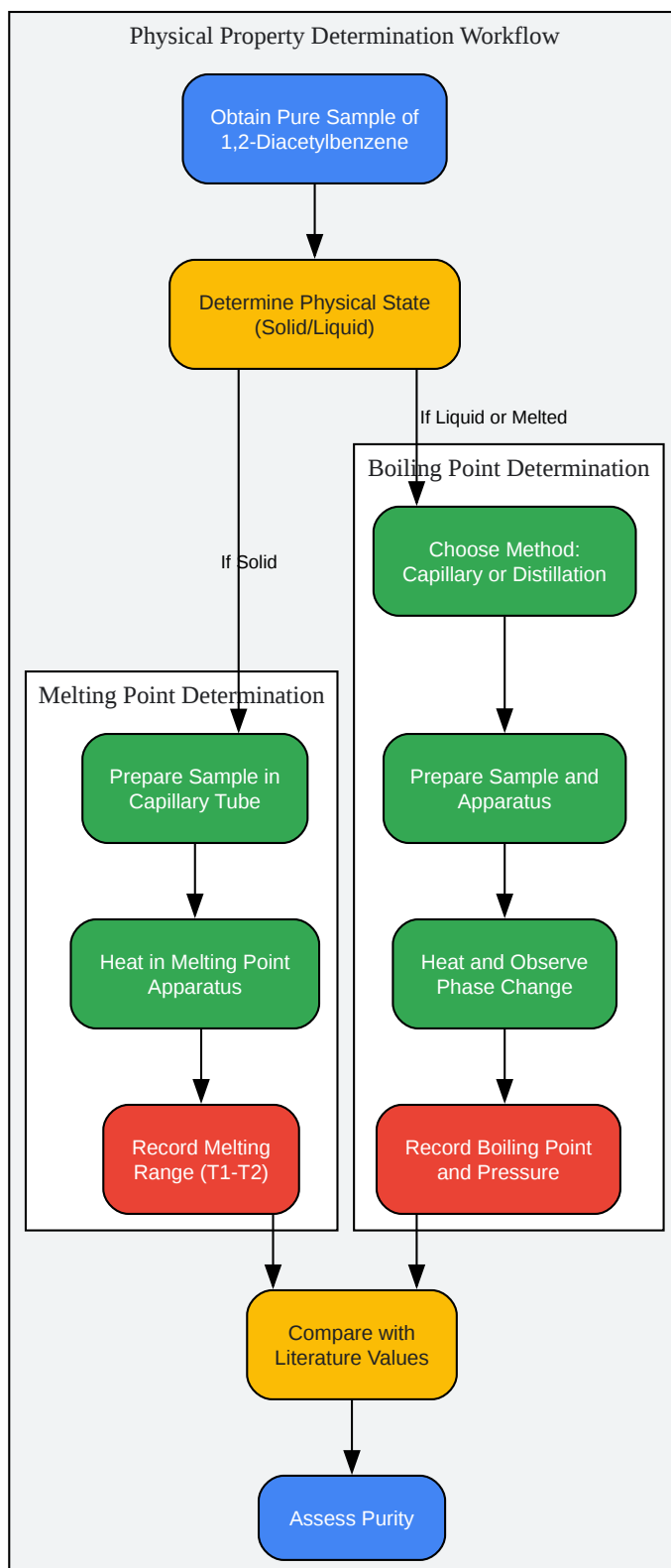
For larger quantities of a liquid, the boiling point can be determined during distillation.

- Apparatus Setup:
 - A distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
 - The liquid sample (at least 5 mL) and a few boiling chips are placed in the distilling flask.
 - The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the distilling flask.
- Measurement:
 - The liquid is heated to a boil.
 - As the vapor passes the thermometer bulb and enters the condenser, the temperature will rise and then stabilize.

- The constant temperature observed on the thermometer during the distillation of the bulk of the liquid is recorded as the boiling point.
- The atmospheric pressure should also be recorded as the boiling point is pressure-dependent.

Workflow and Logical Relationships

The determination of the physical properties of a compound like **1,2-Diacetylbenzene** follows a logical experimental workflow.



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Caption: Experimental workflow for determining the physical properties of **1,2-Diacetylbenzene**.

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